

Essential Safety and Handling of 3',4'-Methylenedioxy- α -pyrrolidinobutiophenone (MDPBP)

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Compound of Interest

Compound Name: *Mdpbp*

Cat. No.: *B1660546*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for handling 3',4'-Methylenedioxy- α -pyrrolidinobutiophenone (**MDPBP**), a psychoactive substance of the cathinone class. Given the limited publicly available toxicological data, this compound must be treated as highly potent and hazardous. All personnel must adhere to strict safety protocols to minimize exposure risk.

Chemical and Physical Properties

Proper identification and understanding of a compound's properties are foundational to its safe handling.

Property	Value
Full Chemical Name	3',4'-Methylenedioxy- α -pyrrolidinobutiophenone
Abbreviation	MDPBP
CAS Number	784985-33-7[1][2][3]
Molecular Formula	C ₁₅ H ₁₉ NO ₃ [1][2][3][4]
Molar Mass	261.32 g/mol [1][3][4]
Appearance	Crystalline solid
Solubility	DMSO: ~0.5 mg/mL Ethanol: ~1 mg/mL PBS (pH 7.2): ~10 mg/mL
Storage	Store at -20°C[4]
Stability	≥ 5 years at -20°C[4]

Hazard Identification and Safety Precautions

MDPBP is classified as a hazardous substance. A Safety Data Sheet (SDS) for the hydrochloride salt of **MDPBP** indicates that it is toxic if swallowed, in contact with skin, or if inhaled. The GHS hazard pictograms associated with this compound include the skull and crossbones, and the signal word is "Danger".

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.

- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P361: Take off immediately all contaminated clothing.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

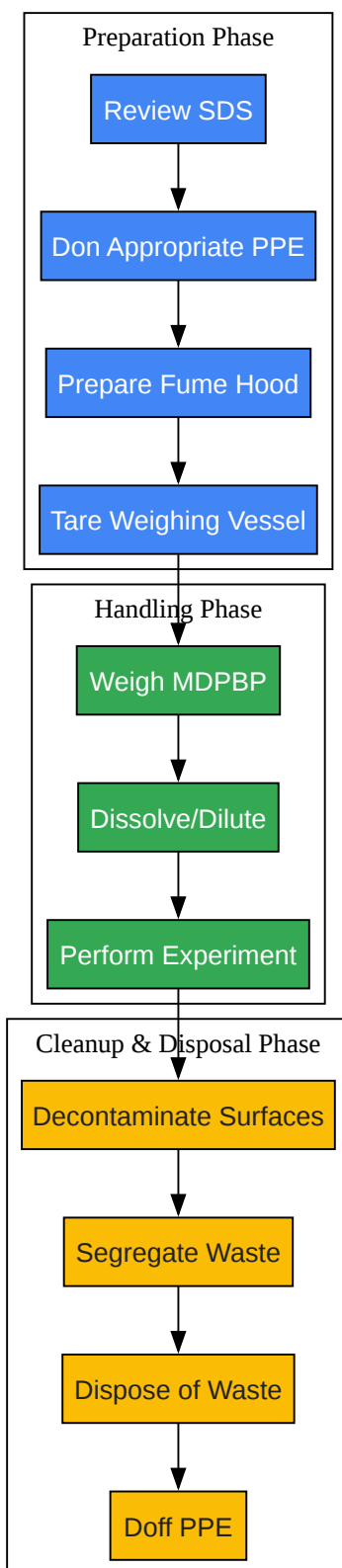
Personal Protective Equipment (PPE)

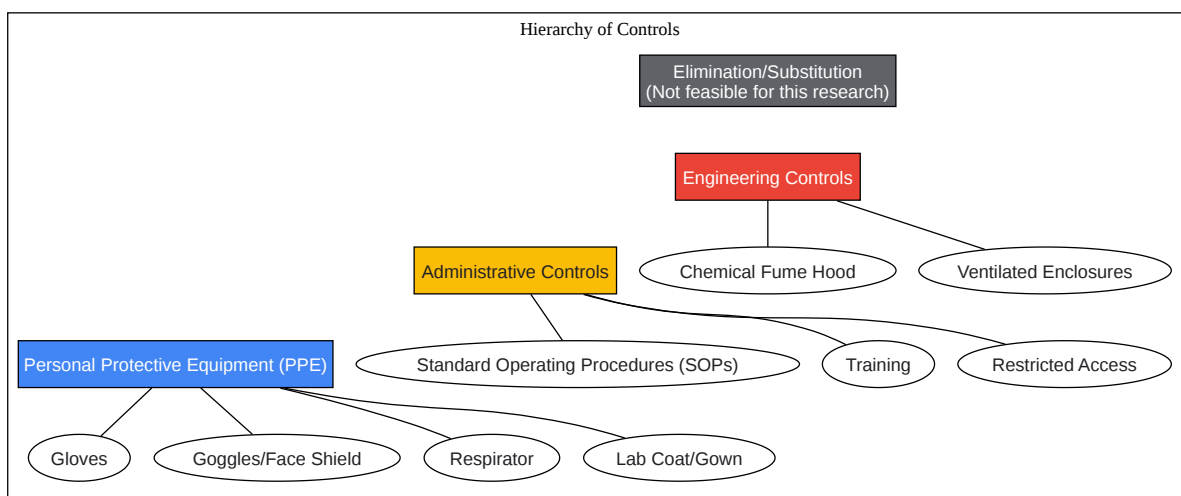
A comprehensive PPE strategy is mandatory to create a barrier between the researcher and the hazardous compound. The following PPE should be worn at all times when handling **MDPBP**:

PPE Category	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., nitrile), double-gloving is recommended.
Body Protection	A disposable gown or lab coat that is resistant to chemicals. For larger quantities or when there is a risk of splashing, a chemical-resistant apron or coveralls should be used.
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield should be used in addition to goggles when there is a significant risk of splashing.
Respiratory Protection	Work should be conducted in a certified chemical fume hood or other ventilated enclosure. If there is a risk of aerosol generation and engineering controls are not sufficient, a NIOSH-approved respirator (e.g., N95 or higher) appropriate for the potential exposure level should be used.

Operational Plan for Handling MDPBP

A systematic approach to handling potent compounds like **MDPBP** is essential to ensure safety. The following workflow outlines the key steps from preparation to disposal.





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References

- 1. 3',4'-Methylenedioxy- α -pyrrolidinobutiophenone [medbox.iab.me]
- 2. caymanchem.com [caymanchem.com]
- 3. 3',4'-Methylenedioxy- α -pyrrolidinobutiophenone - Wikipedia [en.wikipedia.org]

- 4. caymanchem.com [caymanchem.com]
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